

Inx-SM-6: A Technical Overview of a Novel Anti-Inflammatory Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Inx-SM-6

Cat. No.: B10830325

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For Immediate Release: A detailed technical guide on **Inx-SM-6**, a novel cytotoxin for antibody-drug conjugates (ADCs), reveals its chemical structure, properties, and mechanism of action as a potent inhibitor of the pro-inflammatory cytokine Interleukin-1 β (IL-1 β). This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Chemical and Physical Properties

Inx-SM-6 is a complex organic molecule with potential applications in targeted anti-inflammatory therapies. Its key properties are summarized below, providing a foundational understanding of its chemical identity and characteristics.

Property	Value	Source
Molecular Formula	C ₃₂ H ₃₆ N ₂ O ₆ S	[1]
Molecular Weight	576.70 g/mol	[1][2]
CAS Number	2734878-16-9	[1][2]
Appearance	White to off-white solid	
Purity	≥ 98.85%	
Solubility	Soluble in DMSO (≥ 50 mg/mL)	

Mechanism of Action: Inhibition of IL-1 β Production

Inx-SM-6 has been identified as an inhibitor of Lipopolysaccharide (LPS)-induced IL-1 β production in human peripheral blood mononuclear cells (PBMCs). While the precise molecular target of **Inx-SM-6** within the signaling cascade is not yet fully elucidated, its action interrupts the inflammatory response triggered by LPS.

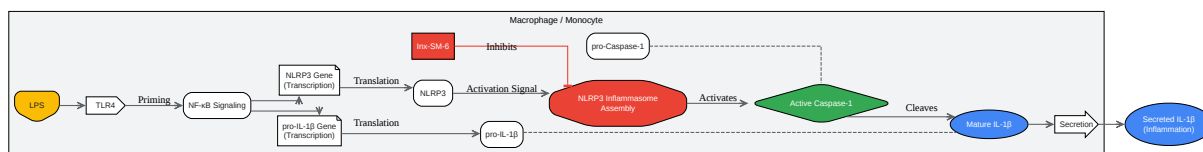
The canonical pathway for LPS-induced IL-1 β production involves the activation of Toll-like receptor 4 (TLR4), which subsequently triggers two main signaling arms:

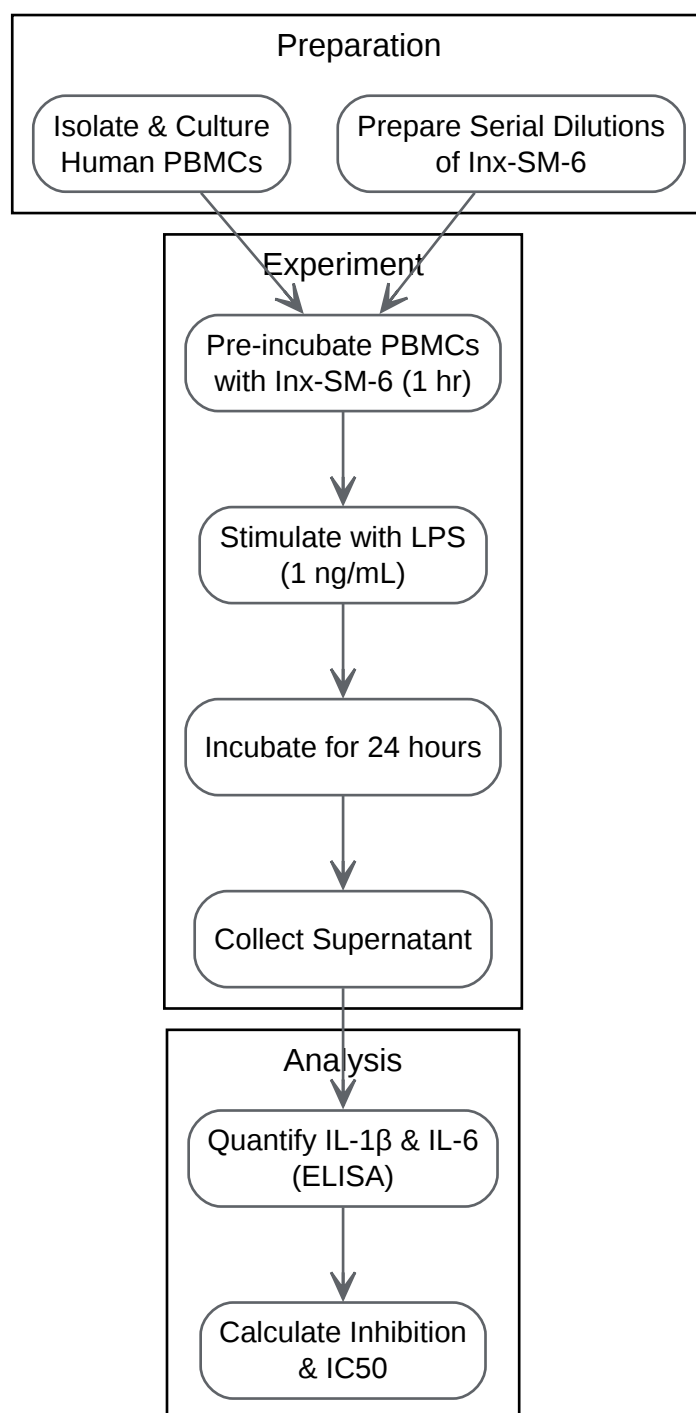
- Priming Signal: Activation of the transcription factor NF- κ B, leading to the transcription of pro-IL-1 β and NLRP3.
- Activation Signal: Assembly of the NLRP3 inflammasome, which activates Caspase-1.

Activated Caspase-1 then cleaves pro-IL-1 β into its mature, active form, which is subsequently secreted from the cell, propagating the inflammatory response. It is hypothesized that **Inx-SM-6** interferes with one or more key steps in this pathway, such as NLRP3 inflammasome assembly or Caspase-1 activation, thereby reducing the levels of secreted IL-1 β .

Visualized Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **Inx-SM-6** within the LPS-induced IL-1 β production pathway.





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References

- 1. INX-SM-6 | CAS#: 2734878-16-9 | anti-inflammatory agent | InvivoChem [invivochem.com]
- 2. INX-SM-6 - 2BScientific [2bscientific.com]
- To cite this document: BenchChem. [Inx-SM-6: A Technical Overview of a Novel Anti-Inflammatory Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10830325#chemical-structure-and-properties-of-inx-sm-6]

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